

Application Notes and Protocols: Preparation of VPC-18005 Stock Solution with DMSO

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Compound of Interest

Compound Name: VPC-18005

Cat. No.: B10831163

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

VPC-18005 is a small molecule inhibitor that targets the ETS-related gene (ERG), a key transcription factor implicated in the development and progression of prostate cancer.^{[1][2]} It functions by directly interacting with the ERG-ETS domain, thereby disrupting its binding to DNA and inhibiting ERG-induced transcription.^{[3][4]} Proper preparation of a **VPC-18005** stock solution is the first critical step for in vitro and in vivo experiments to ensure accurate and reproducible results. This document provides a detailed protocol for the solubilization and storage of **VPC-18005** using dimethyl sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the essential physical and chemical properties of **VPC-18005**.

Property	Value	Source(s)
Molecular Weight	319.38 g/mol	[3][5]
Appearance	Solid powder, white to off-white	[5]
Solubility in DMSO	≥ 60 mg/mL (approx. 187.86 mM)	[4][5]
Recommended Solvent	DMSO (Dimethyl Sulfoxide)	[3][4][5][6][7]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light.	[3][5]

Experimental Protocol: Preparation of a 10 mM VPC-18005 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **VPC-18005** in DMSO. This concentration is commonly used for initial stock solutions before further dilution for various assays.[3][6]

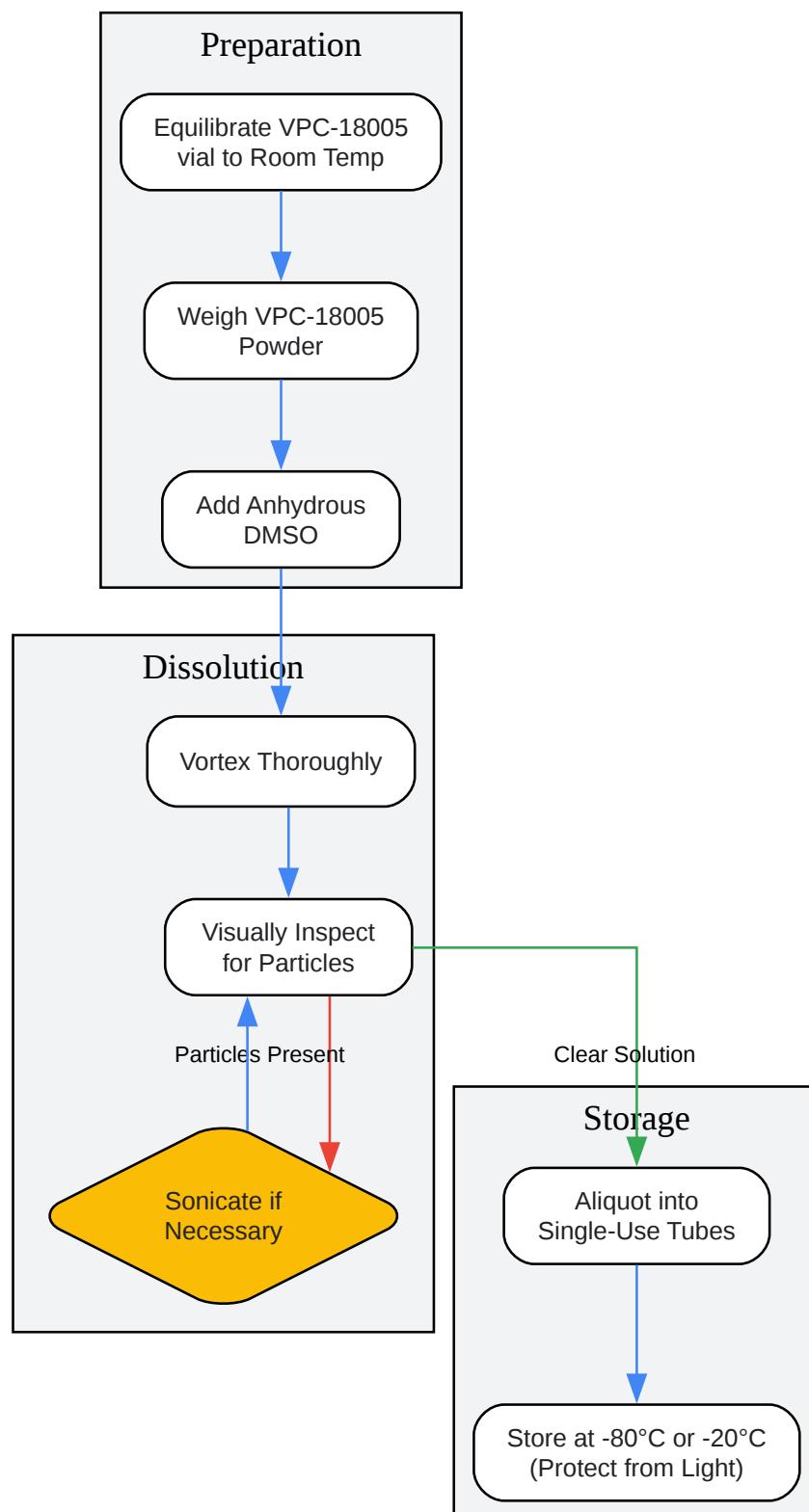
Materials:

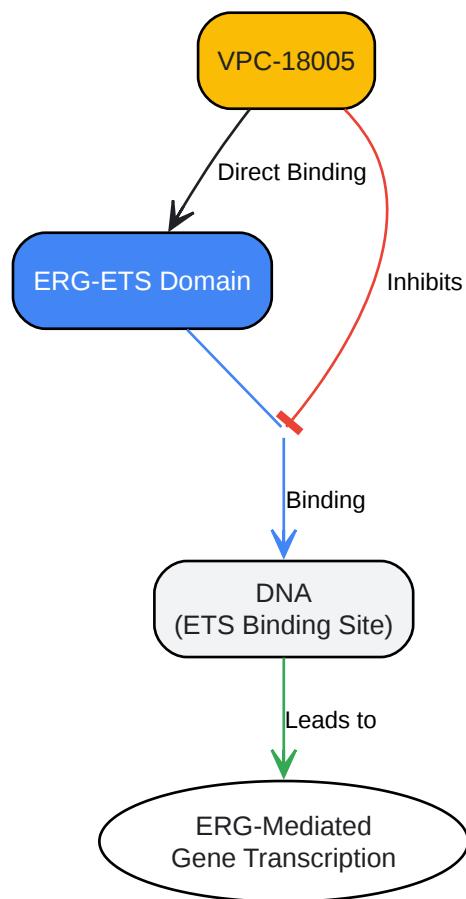
- **VPC-18005** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Ultrasonic water bath

Procedure:

- Pre-handling: Before opening, bring the vial of **VPC-18005** powder to room temperature to prevent condensation of moisture. Gently tap the vial to ensure all the powder is at the bottom.[8]
- Weighing: Carefully weigh out the desired amount of **VPC-18005** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.194 mg of **VPC-18005**.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
 - Mass (mg) = 10 mM x 1 mL x 319.38 g/mol / 1000 = 3.1938 mg
- Solubilization: a. Add the weighed **VPC-18005** powder to a sterile tube. b. Add the calculated volume of high-purity DMSO. For the example above, add 1 mL of DMSO. It is recommended to use fresh, anhydrous DMSO as it is hygroscopic and absorbed water can impact solubility.[5][7] c. Tightly cap the tube and vortex thoroughly for several minutes to dissolve the compound.
- Ensuring Complete Dissolution: a. Visually inspect the solution for any undissolved particles. b. If precipitation or cloudiness is observed, brief sonication in an ultrasonic water bath may be required to facilitate complete dissolution.[4][5]
- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[3][8][9] b. Clearly label each aliquot with the compound name, concentration, date, and solvent. c. For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), -20°C is suitable. Always protect the solution from light.[3][5]

Workflow for **VPC-18005** Stock Solution Preparation





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